

Application Notes and Protocols for sec-Butyl Formate in Chemical Synthesis

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Compound of Interest

Compound Name: *sec-Butyl formate*

Cat. No.: *B3054206*

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These application notes provide a comprehensive overview of the use of **sec-butyl formate** as a reagent in chemical reactions, with a focus on its application in formylation reactions relevant to pharmaceutical and organic synthesis. Detailed experimental protocols, quantitative data, and reaction mechanisms are presented to guide researchers in utilizing this versatile reagent.

Introduction to sec-Butyl Formate

sec-Butyl formate (butan-2-yl formate) is a formate ester with the chemical formula $C_5H_{10}O_2$. [1] It is a colorless liquid with a fruity odor and is used as a flavoring agent. [2] In the context of chemical synthesis, it can serve as a formylating agent for various nucleophiles, primarily amines and alcohols. The formyl group is a crucial functional group in many biologically active molecules and serves as a common protective group in multi-step organic synthesis. [3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **sec-butyl formate** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ O ₂	[1]
Molecular Weight	102.13 g/mol	[1]
CAS Number	589-40-2	[1]
Boiling Point	94.00 °C @ 760.00 mm Hg	[2]
Density	0.877 - 0.883 g/mL @ 25 °C	[2]
Refractive Index	1.386 - 1.392 @ 20 °C	[2]
Flash Point	3.33 °C (38.00 °F)	[2]
Solubility	Slightly soluble in water; soluble in alcohol.	[2]

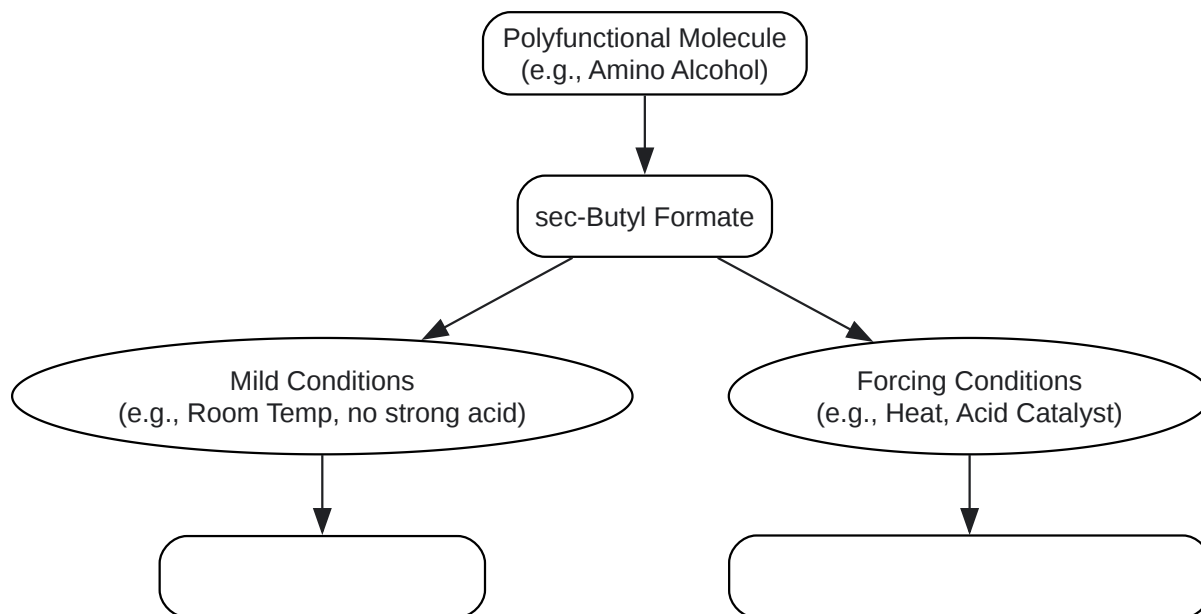
Applications in Chemical Synthesis: Formylation Reactions

sec-Butyl formate is a potential reagent for the introduction of a formyl group (-CHO) onto a substrate. This transformation, known as formylation, is of significant importance in the synthesis of pharmaceuticals and other fine chemicals. The primary applications involve the N-formylation of amines and the O-formylation of alcohols.

N-Formylation of Amines

The N-formylation of primary and secondary amines to yield the corresponding formamides is a fundamental transformation in organic synthesis. Formamides are important intermediates in the preparation of isocyanides, for the introduction of a single methyl group onto a nitrogen atom, and as a key structural motif in many pharmaceutical compounds.[3]

While specific literature on the use of **sec-butyl formate** for N-formylation is limited, the reaction is expected to proceed via a nucleophilic acyl substitution mechanism, analogous to other formate esters like ethyl formate.



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